

# Fosamprenavir-d4 research use only not for diagnostic use

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus: Fosamprenavir-d4**

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## Compound Profile: Fosamprenavir-d4

**Fosamprenavir-d4** is a chemically characterized reference standard of the active pharmaceutical ingredient (API) Fosamprenavir. Its primary use is in analytical method development, method validation (AMV), and Quality Control (QC) during the synthesis and formulation stages of drug development [1].

The table below summarizes its core properties:

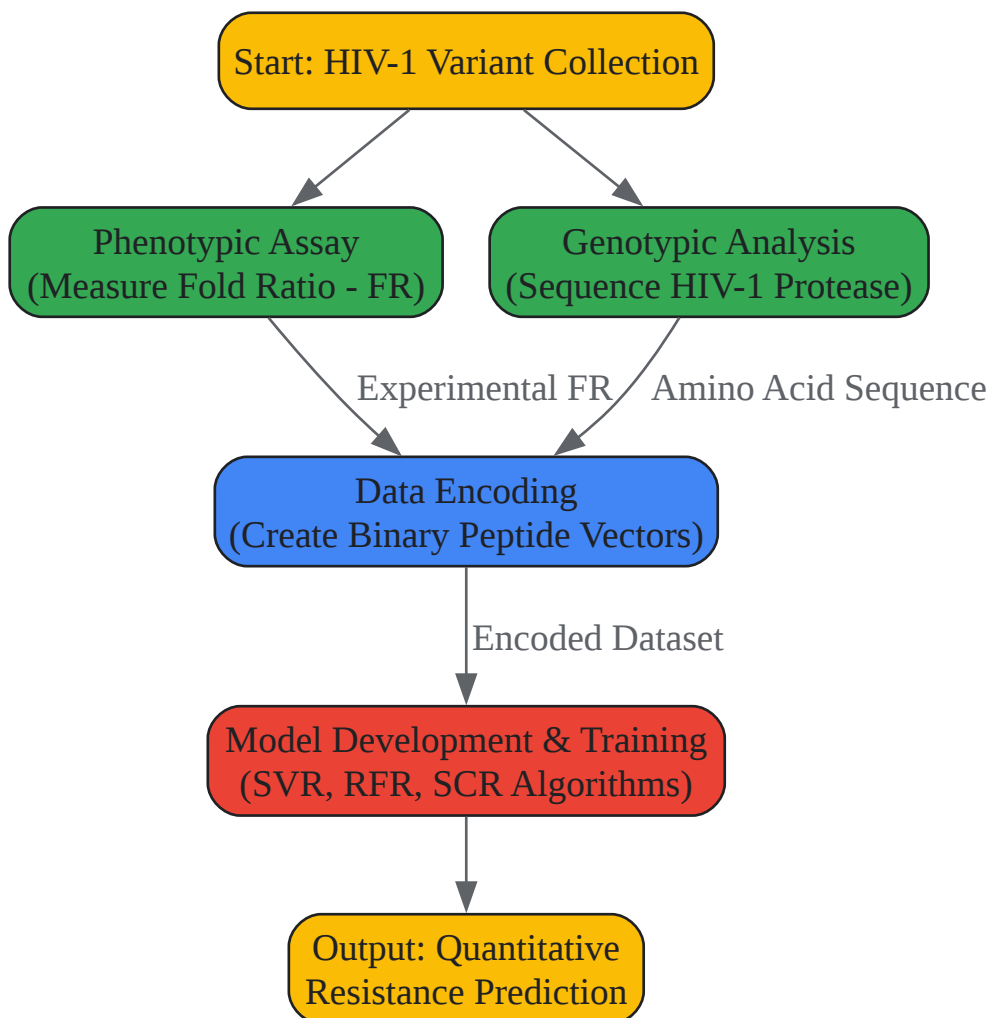
Property	Description
CAS Number	1133702-41-6 [2] [1]
Synonym	Amprenavir phosphate-d4; GW 433908-d4 [2]
Molecular Formula	C <sub>25</sub> H <sub>32</sub> D <sub>4</sub> N <sub>3</sub> O <sub>9</sub> PS [2]
Status	Deuterium-labeled Fosamprenavir [2]
Primary Research Use	Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS; tracer in drug development [2] [1]
Biological Role of Parent Drug	Prodrug of Amprenavir; orally active HIV-1 protease inhibitor [2]

## Research Applications & Methodologies

Fosamprenavir is a prodrug hydrolyzed into Amprenavir in the intestinal epithelium. Amprenavir then inhibits HIV-1 protease, preventing the formation of mature, infectious virus particles [2]. **Fosamprenavir-d4** itself is a critical tool for ensuring the accuracy of data in this research field.

## Quantitative Analysis of HIV-1 Drug Resistance

A key research application is the development of models to predict HIV-1 resistance to protease inhibitors like Fosamprenavir. The experimental workflow for this process is as follows:



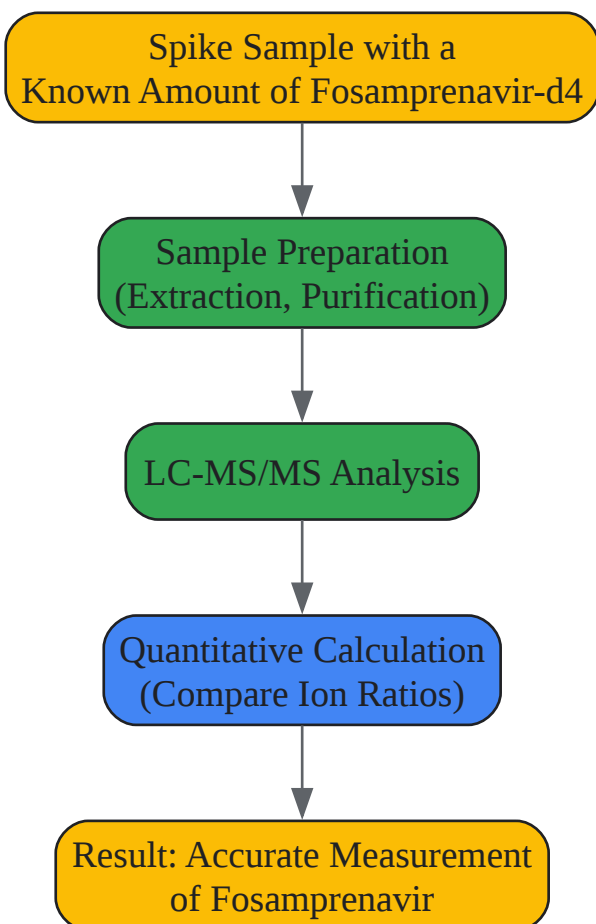
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Workflow for building machine learning models to predict HIV-1 drug resistance.

- **Data Collection:** The process begins by gathering a large number of HIV-1 variant sequences and their corresponding **Fold Ratio (FR)** values. The FR is a quantitative measure of drug resistance, calculated as the ratio of the drug concentration needed to inhibit 50% of a particular viral variant's replication compared to the wild-type virus [3].
- **Data Encoding:** Each HIV-1 protease amino acid sequence is split into short, overlapping peptide fragments. These fragments are used to create a **binary vector** for each sequence, indicating the presence or absence of every possible fragment [3].
- **Model Training:** Machine learning algorithms are trained using these vectors as input variables and the logarithmic FR values as the target output. **Support Vector Regression (SVR)** and **Self-Consistent Regression (SCR)** have shown high predictive performance for this task [3].

## Use of Fosamprenavir-d4 in Analytical Chemistry

In the laboratory, **Fosamprenavir-d4** is used as a deuterated internal standard to ensure analytical precision. The following diagram illustrates a typical workflow for its use in quantitative LC-MS analysis:



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*Workflow for quantifying Fosamprenavir using deuterated internal standard LC-MS.*

- **Role as an Internal Standard: Fosamprenavir-d4** is added in a known quantity to biological samples (like plasma or tissue homogenates) before analysis. Because it is chemically identical to Fosamprenavir but heavier due to the deuterium atoms, the mass spectrometer can distinguish between them [2].
- **Quantification:** The instrument measures the signal for both the analyte (Fosamprenavir) and the internal standard (**Fosamprenavir-d4**). The ratio of these signals is used to calculate the precise concentration of Fosamprenavir in the sample, correcting for losses during preparation and variations in instrument performance [2].

## Key Experimental Considerations

- **Regulatory Compliance:** As a reference standard, **Fosamprenavir-d4** is manufactured to be **traceable against pharmacopeial standards** (like USP or EP), which is critical for regulatory submissions [1].
- **Instrumentation:** The primary techniques employed are **LC-MS/MS, GC-MS, and NMR**, chosen for their sensitivity and ability to distinguish between the labeled standard and the unlabeled drug [2].
- **Important Notice:** This compound is explicitly marked "**For research use only**" and is **not for diagnostic or human use** [2] [1].

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## References

1. Fosamprenavir-d4 - CAS - 1133702-41-6 [[axios-research.com](http://axios-research.com)]
2. Fosamprenavir-d 4 (Synonyms: Amprenavir phosphate-d 4 [[medchemexpress.com](http://medchemexpress.com)])
3. Quantitative Prediction of Human Immunodeficiency Virus ... [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]

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